

# Triphenoxyvinylsilane chemical structure and properties

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## Compound of Interest

Compound Name: Triphenoxyvinylsilane

Cat. No.: B103467

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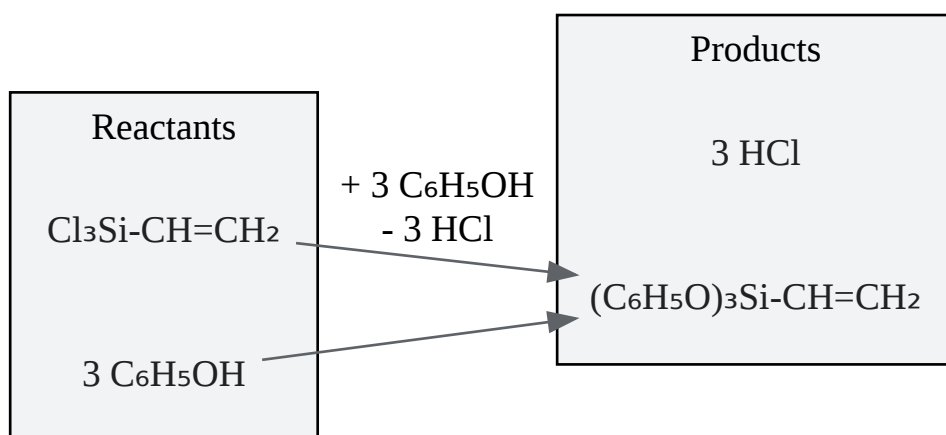
## Abstract

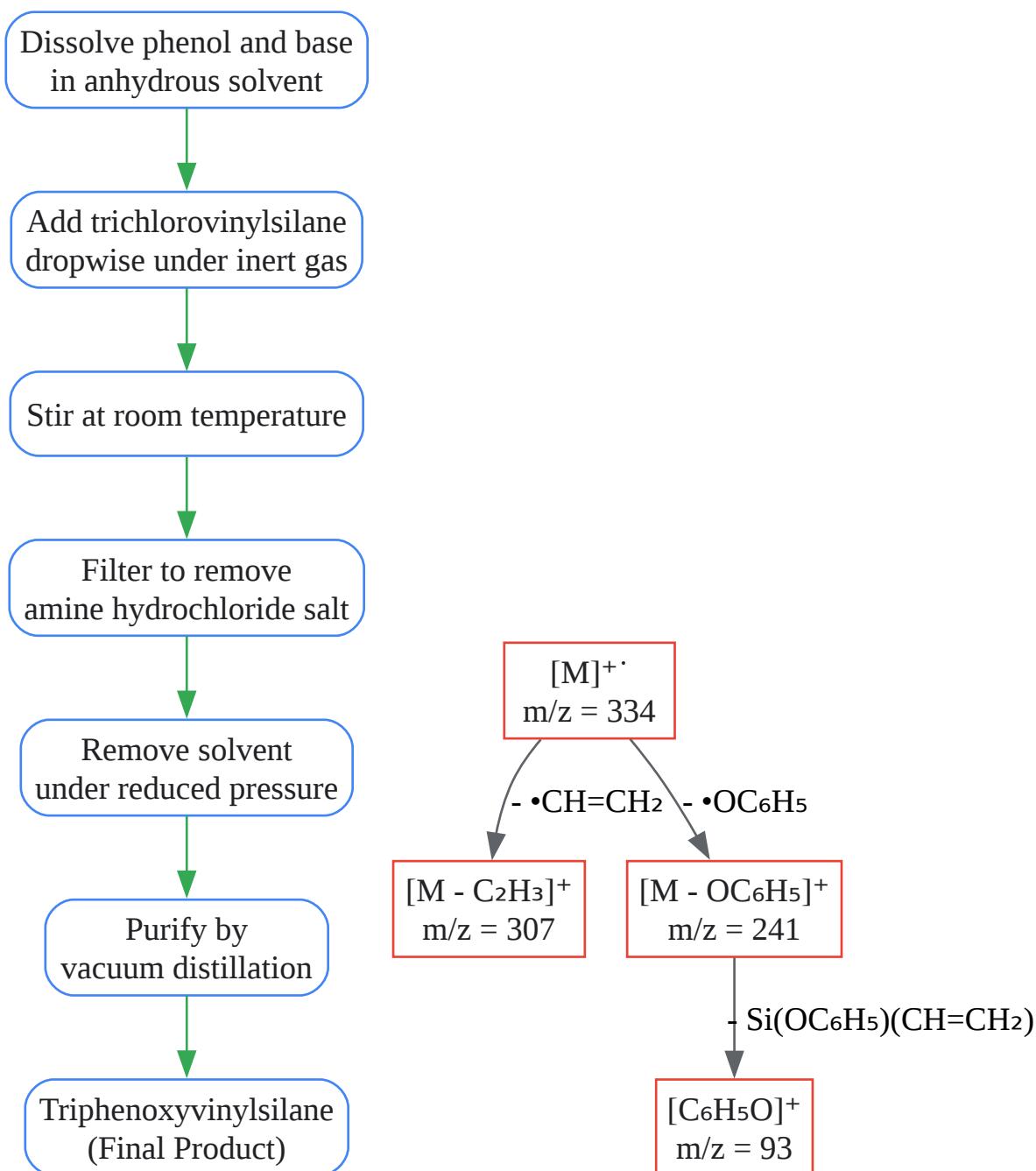
**Triphenoxyvinylsilane** (C<sub>20</sub>H<sub>18</sub>O<sub>3</sub>Si) is an organosilicon compound featuring a vinyl group and three phenoxy groups attached to a central silicon atom. This unique structure imparts a combination of reactivity and stability, making it a molecule of interest in materials science and synthetic chemistry. This guide provides a comprehensive overview of the chemical structure, properties, synthesis, and spectral characterization of **Triphenoxyvinylsilane**. While its direct application in drug development has not been extensively documented, its role as a versatile crosslinking and coupling agent suggests potential utility in the formulation of advanced drug delivery systems and biomaterials.

## Chemical Structure and Identification

**Triphenoxyvinylsilane**, also known as ethenyl(triphenoxy)silane, is characterized by a central silicon atom bonded to a vinyl group (-CH=CH<sub>2</sub>) and three phenoxy groups (-O-C<sub>6</sub>H<sub>5</sub>).

Molecular Structure:





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